

Benchmarking JNJ-49095397: A Comparative Guide to Next-Generation p38 Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-49095397

Cat. No.: B8601818

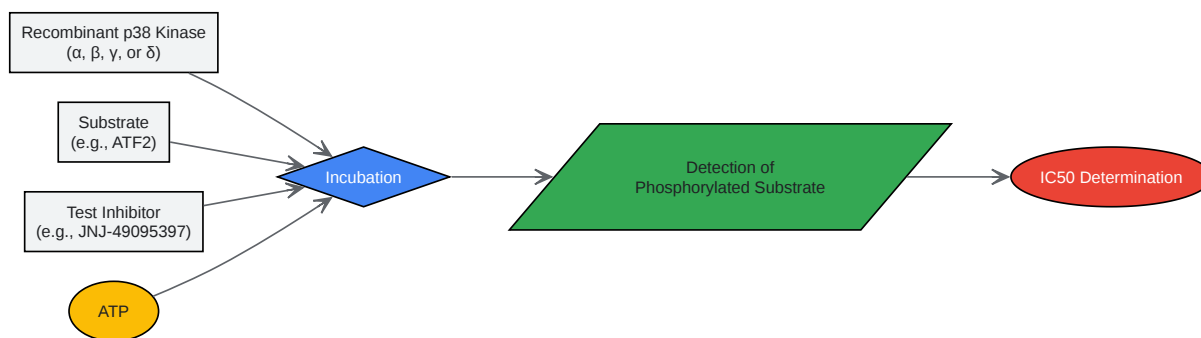
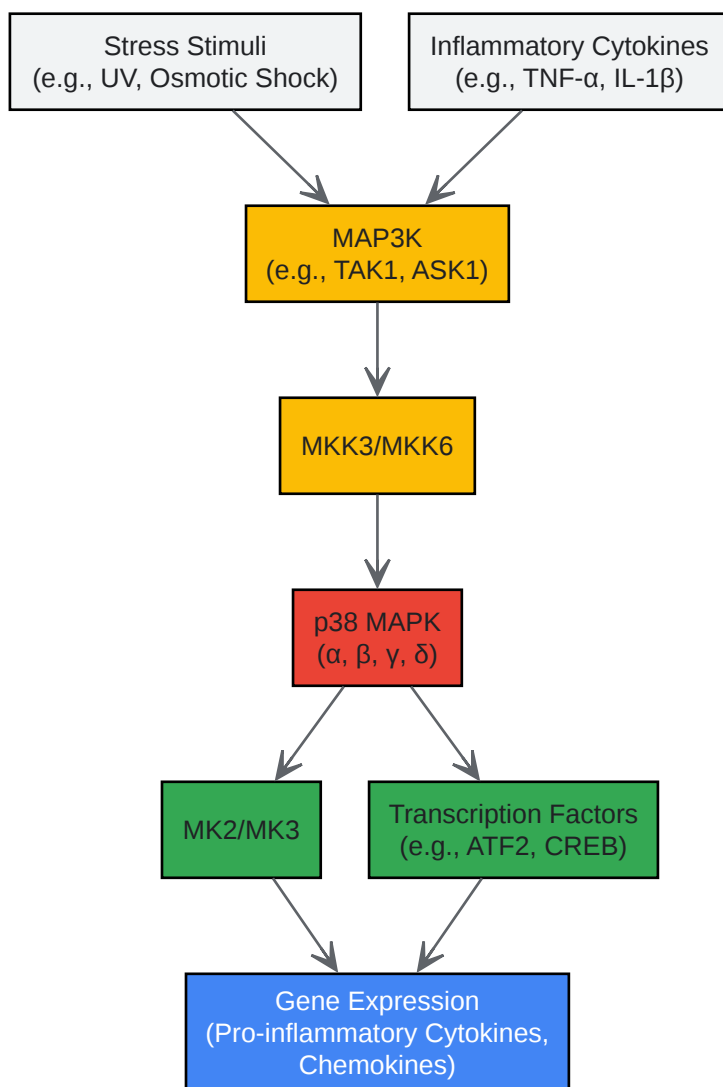
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The p38 mitogen-activated protein kinase (MAPK) signaling pathway is a critical regulator of inflammatory responses, making it a key therapeutic target for a multitude of diseases. While first-generation p38 MAPK inhibitors showed promise, their clinical development has been frequently hampered by off-target effects and toxicity. This has spurred the development of next-generation inhibitors with improved potency and selectivity. This guide provides an objective comparison of **JNJ-49095397** (also known as RV568) against other next-generation p38 inhibitors, supported by available experimental data to inform research and development decisions.

Introduction to p38 MAPK Signaling

The p38 MAPK pathway is a key signaling cascade that responds to cellular stress and inflammatory cytokines. Its activation leads to the downstream phosphorylation of various transcription factors and kinases, culminating in the production of pro-inflammatory cytokines like TNF- α and IL-6. The p38 MAPK family has four isoforms: p38 α , p38 β , p38 γ , and p38 δ , with p38 α being the most extensively studied in inflammation.^[1]



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References

- 1. selleckchem.com [selleckchem.com]
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